

# Safe Disposal of 4-Vinylsyringol: A Procedural Guide

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## Compound of Interest

Compound Name: 4-Vinylsyringol

Cat. No.: B7890379

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and operational excellence. This guide provides essential, immediate safety and logistical information for the proper disposal of **4-Vinylsyringol**, ensuring adherence to safety protocols and environmental regulations.

## Immediate Safety and Handling Precautions

**4-Vinylsyringol** is a compound that requires careful handling due to its potential hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is classified as causing skin irritation, serious eye damage, and respiratory irritation[1]. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes.
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust/aerosols are generated[2].

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible[2].

#### First-Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention[2].
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician[2].
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[2].
- If swallowed: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately[2].

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative data for **4-Vinylsyringol**.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>	
CAS Number	28343-22-8	
Appearance	Solid	[2]
Melting Point	25 - 29 °C / 77 - 84.2 °F	[2]
Boiling Point	108 - 110 °C / 226.4 - 230 °F @ 3mmHg	[2]
Flash Point	> 110 °C / > 230 °F	[2]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	
GHS Hazard Statements	H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation	[1]

## Disposal Plan and Procedure

The disposal of **4-Vinylsyringol** must be conducted in a manner that ensures the safety of laboratory personnel and minimizes environmental impact. The primary recommendation is to dispose of the chemical waste through an approved waste disposal plant[2][3].

### Step-by-Step Disposal Protocol:

- Waste Collection:
  - Collect waste **4-Vinylsyringol**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated and clearly labeled waste container.
  - The container must be compatible with the chemical, tightly sealed, and stored in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents[2].

- Container Labeling:
  - Label the waste container with "Hazardous Waste," the full chemical name "**4-Vinylsyringol**," and the associated hazard symbols (e.g., corrosive, irritant)[1].
- Waste Storage:
  - Store the sealed waste container in a designated secondary containment area to prevent spills.
  - Follow all institutional and local regulations for the storage of hazardous chemical waste.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
  - Provide the EHS office or contractor with the Safety Data Sheet (SDS) for **4-Vinylsyringol**.
- Documentation:
  - Maintain a record of the amount of **4-Vinylsyringol** disposed of and the date of disposal, in accordance with laboratory and institutional protocols.

## Experimental Workflow for Safe Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-Vinylsyringol**.



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Caption: Logical workflow for the safe disposal of **4-Vinylsyringol**.

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## References

- 1. 4-Vinylsyringol | C<sub>10</sub>H<sub>12</sub>O<sub>3</sub> | CID 35960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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